

2-Formyl-4-methoxyphenylboronic acid solubility and storage conditions

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Compound of Interest

Compound Name: 2-Formyl-4-methoxyphenylboronic
acid

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In-Depth Technical Guide: 2-Formyl-4-methoxyphenylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Formyl-4-methoxyphenylboronic acid**, a versatile reagent in modern organic synthesis. The document details its solubility characteristics, recommended storage conditions, and provides an exemplary experimental protocol for its application in Suzuki-Miyaura cross-coupling reactions.

Core Properties and Storage

2-Formyl-4-methoxyphenylboronic acid, with the CAS Number 139962-95-1, is a white to slightly yellow crystalline powder. It possesses a molecular formula of $C_8H_9BO_4$ and a molecular weight of 179.97 g/mol. The melting point of this compound is reported to be in the range of 161-170 °C.

Table 1: Physical and Chemical Properties of **2-Formyl-4-methoxyphenylboronic Acid**

Property	Value
CAS Number	139962-95-1
Molecular Formula	C ₈ H ₉ BO ₄
Molecular Weight	179.97 g/mol
Appearance	White to slightly yellow crystalline powder
Melting Point	161-170 °C

Proper storage is crucial to maintain the integrity and reactivity of **2-Formyl-4-methoxyphenylboronic acid**. The recommended storage temperature is between 2-8°C. For long-term storage, it is advisable to keep the compound under an inert atmosphere to prevent degradation.

Table 2: Recommended Storage Conditions

Parameter	Recommendation
Temperature	2-8°C
Atmosphere	Inert atmosphere (e.g., Argon, Nitrogen) is recommended for long-term storage
Light	Store in a light-resistant container
Moisture	Keep container tightly sealed to prevent moisture absorption

Solubility Profile

While extensive quantitative solubility data for **2-Formyl-4-methoxyphenylboronic acid** in a wide range of organic solvents is not readily available in published literature, general solubility characteristics can be inferred from its structure and the behavior of similar boronic acids. Boronic acids, in general, exhibit solubility in polar organic solvents. For a related compound, 4-methoxyphenylboronic acid, it is known to be soluble in dimethyl sulfoxide (DMSO) and

methanol.^[1] It is anticipated that **2-Formyl-4-methoxyphenylboronic acid** would also be soluble in common polar organic solvents used in synthesis.

Table 3: Anticipated Solubility of **2-Formyl-4-methoxyphenylboronic Acid**

Solvent	Anticipated Solubility
Dimethyl Sulfoxide (DMSO)	Soluble
Methanol	Soluble
Ethanol	Soluble
Tetrahydrofuran (THF)	Soluble
Dichloromethane (DCM)	Likely soluble
Water	Sparingly soluble to insoluble

Note: This table is based on the expected solubility profile. It is strongly recommended that researchers perform solubility tests for their specific applications and solvent systems.

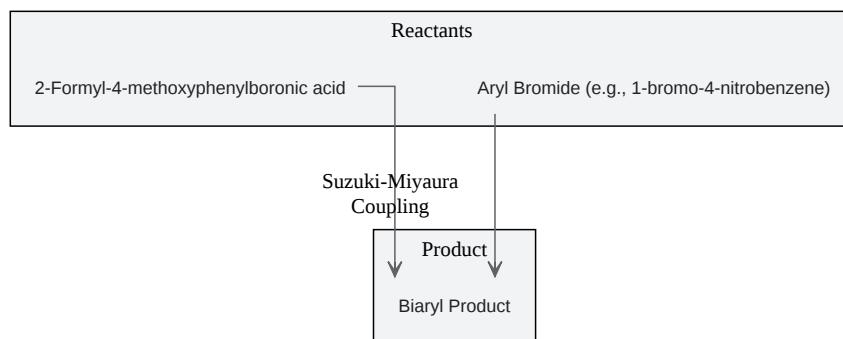
Application in Suzuki-Miyaura Cross-Coupling

2-Formyl-4-methoxyphenylboronic acid is a key building block in the synthesis of biaryl compounds via the Suzuki-Miyaura cross-coupling reaction.^{[2][3]} This palladium-catalyzed reaction forms a carbon-carbon bond between the boronic acid and an aryl halide, offering a powerful tool for constructing complex molecular architectures found in many pharmaceuticals and functional materials.^{[2][3]} The presence of both a formyl and a methoxy group on the phenyl ring makes this reagent particularly useful for creating highly functionalized molecules.

Experimental Protocol: Synthesis of a Biaryl Compound

The following is a representative experimental protocol for the Suzuki-Miyaura cross-coupling reaction using **2-Formyl-4-methoxyphenylboronic acid** and an aryl bromide. This protocol is based on established methods for similar couplings and should be optimized for specific substrates and scales.^{[4][5][6]}

Reaction Scheme:



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Caption: General workflow for the Suzuki-Miyaura coupling reaction.

Materials:

- **2-Formyl-4-methoxyphenylboronic acid** (1.2 equivalents)
- Aryl bromide (e.g., 1-bromo-4-nitrobenzene) (1.0 equivalent)
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0), Pd(PPh₃)₄) (3-5 mol%)
- Base (e.g., Potassium Carbonate, K₂CO₃) (2.0 equivalents)
- Solvent (e.g., 1,4-Dioxane and Water, 4:1 mixture)
- Inert gas (Argon or Nitrogen)

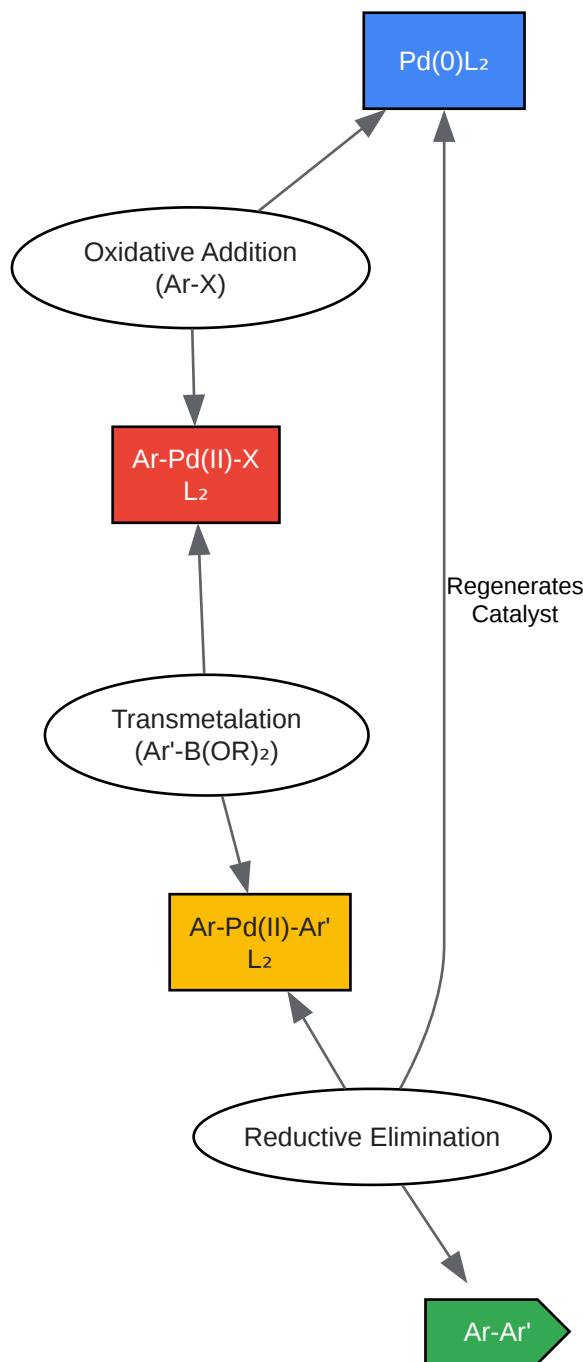
- Standard, oven-dried glassware for inert atmosphere chemistry (e.g., Schlenk flask)

Procedure:

- To an oven-dried Schlenk flask equipped with a magnetic stir bar, add the aryl bromide, **2-Formyl-4-methoxyphenylboronic acid**, palladium catalyst, and base.
- Seal the flask with a rubber septum.
- Evacuate the flask and backfill with a high-purity inert gas. Repeat this process three times to ensure a completely inert atmosphere.
- Add the degassed solvent mixture via syringe.
- Heat the reaction mixture to the desired temperature (typically 80-100 °C) and stir vigorously.
- Monitor the reaction progress by a suitable technique (e.g., Thin-Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS)).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by a suitable method, such as column chromatography on silica gel.

Catalytic Cycle of the Suzuki-Miyaura Reaction

The mechanism of the Suzuki-Miyaura reaction involves a catalytic cycle with a palladium complex.



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Caption: The catalytic cycle of the Suzuki-Miyaura coupling reaction.

The cycle begins with the oxidative addition of the aryl halide to the active $\text{Pd}(0)$ catalyst. This is followed by transmetalation with the boronic acid, which is activated by the base. The final

step is reductive elimination, which forms the desired carbon-carbon bond of the biaryl product and regenerates the Pd(0) catalyst, allowing the cycle to continue.

Conclusion

2-Formyl-4-methoxyphenylboronic acid is a valuable and versatile reagent for the synthesis of complex biaryl compounds, which are of significant interest to the pharmaceutical and materials science industries. Its handling requires attention to storage conditions, particularly temperature and atmosphere, to ensure its stability and reactivity. While specific solubility data is limited, its utility in Suzuki-Miyaura cross-coupling reactions is well-established, providing a reliable method for the construction of functionalized molecular scaffolds. The provided protocol and mechanistic overview serve as a foundational guide for researchers and scientists working with this important synthetic building block.

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